

Tnik-IN-4: A Technical Guide to its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tnik-IN-4*
Cat. No.: *B15141607*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Traf2- and Nck-interacting kinase (TNIK) has emerged as a critical regulator in a variety of intracellular signaling pathways, making it a compelling target for therapeutic intervention in a range of diseases, including cancer and fibrosis.[1][2] This technical guide provides an in-depth overview of **Tnik-IN-4** (also known as INS018_055 or Rentosertib), a potent and selective small molecule inhibitor of TNIK.[3][4] We will explore its mechanism of action, summarize key preclinical and clinical data, detail relevant experimental protocols, and visualize the underlying biological pathways and experimental workflows. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting TNIK.

Introduction to TNIK and Tnik-IN-4

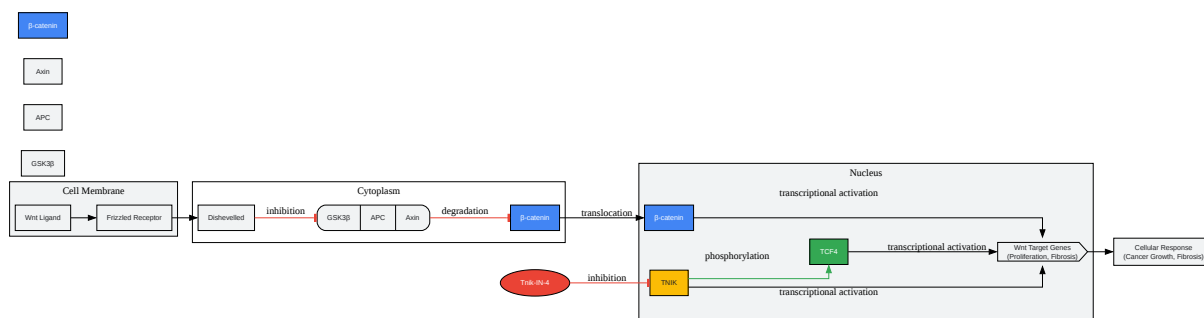
TNIK is a serine/threonine kinase that plays a pivotal role in multiple cellular processes, including the Wnt/ β -catenin signaling pathway, cytoskeleton organization, and immune activation.[1] Its dysregulation has been implicated in the pathogenesis of various diseases, most notably in oncology and fibrotic disorders. **Tnik-IN-4** (INS018_055/Rentosertib) is a first-

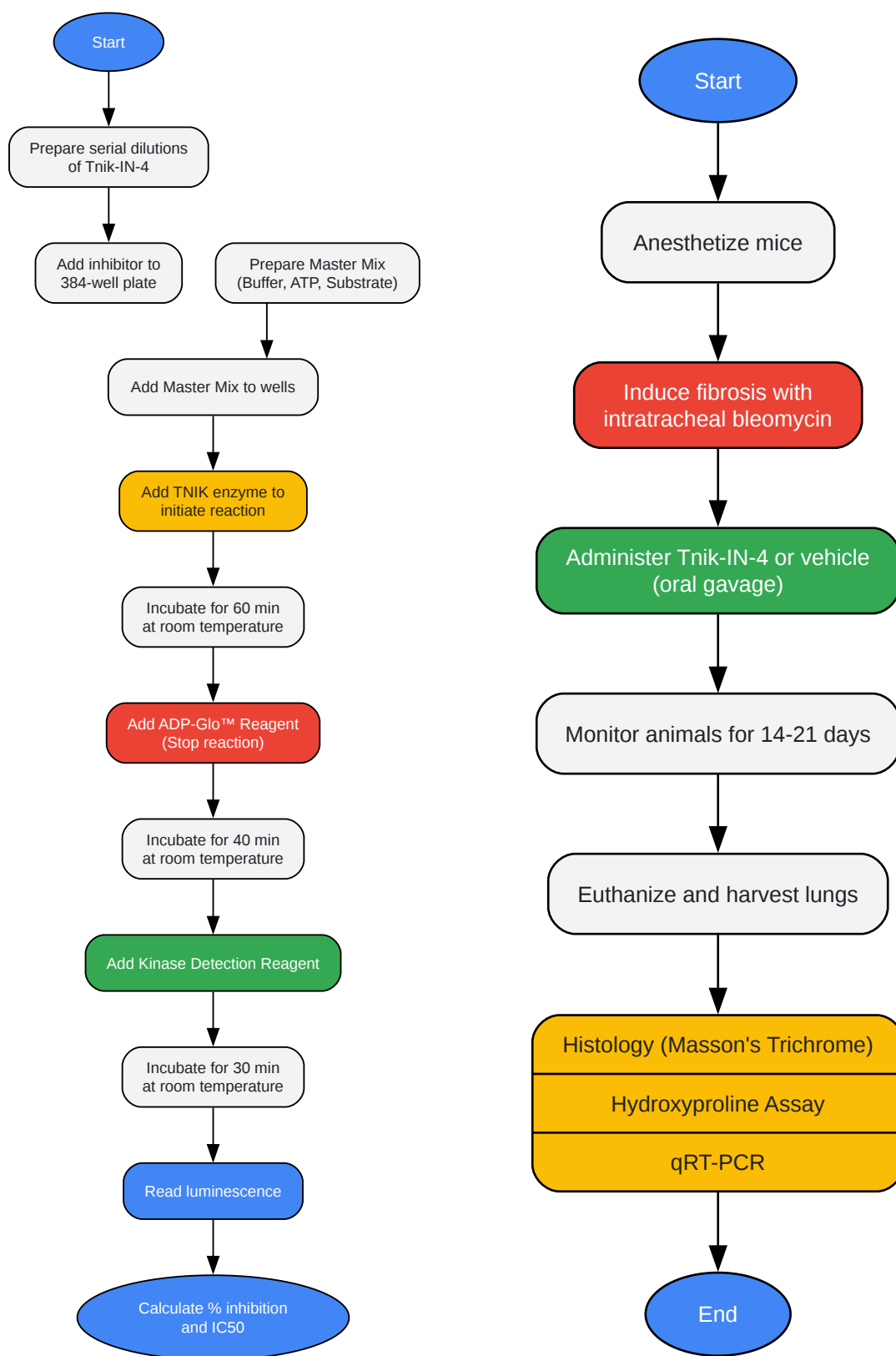
in-class, orally available small molecule inhibitor of TNIK, discovered and designed using generative artificial intelligence. It has shown significant promise in preclinical models and has advanced to Phase II clinical trials for the treatment of idiopathic pulmonary fibrosis (IPF).

Mechanism of Action

Tnik-IN-4 exerts its therapeutic effects primarily through the competitive inhibition of the TNIK kinase domain. This inhibition disrupts downstream signaling cascades, most notably the canonical Wnt signaling pathway. In this pathway, TNIK forms a complex with T-cell factor 4 (TCF4) and β -catenin, and its kinase activity is essential for the transcriptional activation of Wnt target genes that promote cell proliferation and survival. By inhibiting TNIK, **Tnik-IN-4** effectively blocks this process, leading to the suppression of cancer cell growth and fibrotic processes.

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The bleomycin animal model: a useful tool to investigate treatment options for idiopathic pulmonary fibrosis? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Frontiers | Exploring Animal Models That Resemble Idiopathic Pulmonary Fibrosis [[frontiersin.org](https://www.frontiersin.org/)]
- 3. cdn1.sinobiological.com [cdn1.sinobiological.com]
- 4. AI Breakthrough in Drug Development: Rentosertib Enters Phase 2a for IPF [[gmdpacademy.org](https://www.gmdpacademy.org/)]
- To cite this document: BenchChem. [Tnik-IN-4: A Technical Guide to its Therapeutic Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15141607/docs#tnik-in-4-a-technical-guide-to-its-therapeutic-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)